

Personal protective equipment for handling Angiogenin (108-122) (TFA)

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Compound of Interest

Compound Name: *Angiogenin (108-122) (TFA)*

Cat. No.: *B15624142*

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Essential Safety Protocols for Handling Angiogenin (108-122) (TFA)

For Immediate Use by Laboratory Personnel

This document outlines the critical personal protective equipment (PPE) and handling procedures required for **Angiogenin (108-122) (TFA)**. The following guidelines are designed to ensure the safety of researchers, scientists, and drug development professionals when working with this peptide. The presence of Trifluoroacetic Acid (TFA) as a counter-ion necessitates specific precautions due to its corrosive nature.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE for handling **Angiogenin (108-122) (TFA)**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles	Must be worn at all times to protect against splashes. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them frequently, especially if contaminated.
Body Protection	Impervious Laboratory Coat	A long-sleeved, impervious lab coat is required to protect skin and clothing from potential spills.
Respiratory Protection	Respirator	A suitable respirator should be used, particularly when handling the powdered form of the peptide or when adequate ventilation is not available, to prevent inhalation of airborne particles.

Operational and Disposal Plans

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin and eyes.[\[1\]](#)

- After handling, thoroughly wash hands and any exposed skin.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Disposal:

- Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Visual Safety Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when handling **Angiogenin (108-122) (TFA)**.

Caption: PPE selection workflow for handling **Angiogenin (108-122) (TFA)**.

Disclaimer: This information is intended for guidance purposes only and should not replace a thorough risk assessment conducted by qualified personnel. Always refer to the specific Safety Data Sheet (SDS) for the product you are using.

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References

- 1. targetmol.com [targetmol.com]
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